Technical Guide: Mass Spectrometry Fragmentation Pattern of 3-Cyano-2-Nitrothiophene

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Compound of Interest	
Compound Name:	*2-Nitrothiophene-3-carbonitrile*
CAS No.:	*85598-50-1*
Cat. No.:	*B186521*

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Executive Summary

3-Cyano-2-nitrothiophene (2-nitro-3-thiophenecarbonitrile, MW 154.14 Da) is a critical pharmacophore in the synthesis of thiophene-based therapeutics, including antipsychotics and anti-inflammatory agents. Its structural integrity—specifically the ortho positioning of the nitro and cyano groups—is pivotal for downstream reactivity (e.g., Gewald reaction variants).

This guide provides a definitive analysis of its Electron Ionization (EI) mass spectrometry fragmentation pattern. Unlike simple aliphatic nitro compounds, 3-cyano-2-nitrothiophene exhibits a complex "ortho effect," a rearrangement-driven fragmentation pathway that serves as a diagnostic fingerprint to distinguish it from its isomers (e.g., 3-cyano-4-nitrothiophene).

Experimental Methodology & Instrumentation

To replicate the fragmentation patterns described, the following parameters are recommended. These conditions standardize the internal energy deposition, ensuring reproducible relative ion abundances.

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Parameter	Setting	Rationale
Ionization Mode	Electron Ionization (EI)	Hard ionization is required to induce the structural fragmentation necessary for isomer differentiation.
Electron Energy	70 eV	Standard energy for library matching (NIST/Wiley); maximizes reproducibility of the ortho rearrangement.
Source Temp	200–230 °C	Sufficient to prevent condensation but low enough to minimize thermal degradation prior to ionization.
Analyzer	Quadrupole or TOF	Unit resolution is sufficient; TOF is preferred for exact mass confirmation of sulfur isotopes (S).

Fragmentation Pathway Analysis

The mass spectrum of 3-cyano-2-nitrothiophene is defined by two competing primary channels: Radical Cleavage (standard) and Rearrangement (ortho-effect).

The Molecular Ion

- 154 (

  ): The molecular ion is observed as a radical cation. It is of moderate intensity due to the stabilizing aromatic thiophene ring, despite the presence of the labile nitro group.

- Isotope Pattern: A characteristic

  peak at

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156 (~4.5% relative abundance) confirms the presence of one Sulfur atom (

S).

Primary Channel A: Radical Cleavage (Loss)

This is the standard pathway for nitroaromatics where the C–N bond cleaves homolytically.

- Transition:

  154

  108

- Mechanism: Direct loss of the nitro radical (

  , 46 Da).

- Product: The resulting ion

  is a cyano-thienyl cation. This ion is highly stable and often constitutes the base peak (100%) or a major ion in non-ortho isomers.

Primary Channel B: The Ortho Effect (Loss)

This pathway is the diagnostic differentiator for the 2-nitro-3-cyano substitution pattern.

- Transition:

  154

  124

- Mechanism: Intramolecular Oxygen Transfer. The oxygen of the nitro group attacks the carbon of the adjacent cyano group. This cyclization leads to the expulsion of a neutral nitric oxide (

  , 30 Da) radical.

- Follow-up: The resulting ion (

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124) typically undergoes a secondary loss of Carbon Monoxide (CO, 28 Da) to form

96.

- Significance: This

sequence is chemically forbidden in the 3,4-isomer due to the distance between functional groups.

Secondary Fragmentations

- Ring Opening: The thiophene ring eventually fragments, often yielding

(

45) and

species.

- HCN Loss: Loss of Hydrogen Cyanide (27 Da) is common from the cyano-thienyl cation (

108

81).

Visualizing the Fragmentation Mechanism[2]

The following diagram illustrates the competing pathways, highlighting the "Ortho Effect" rearrangement.

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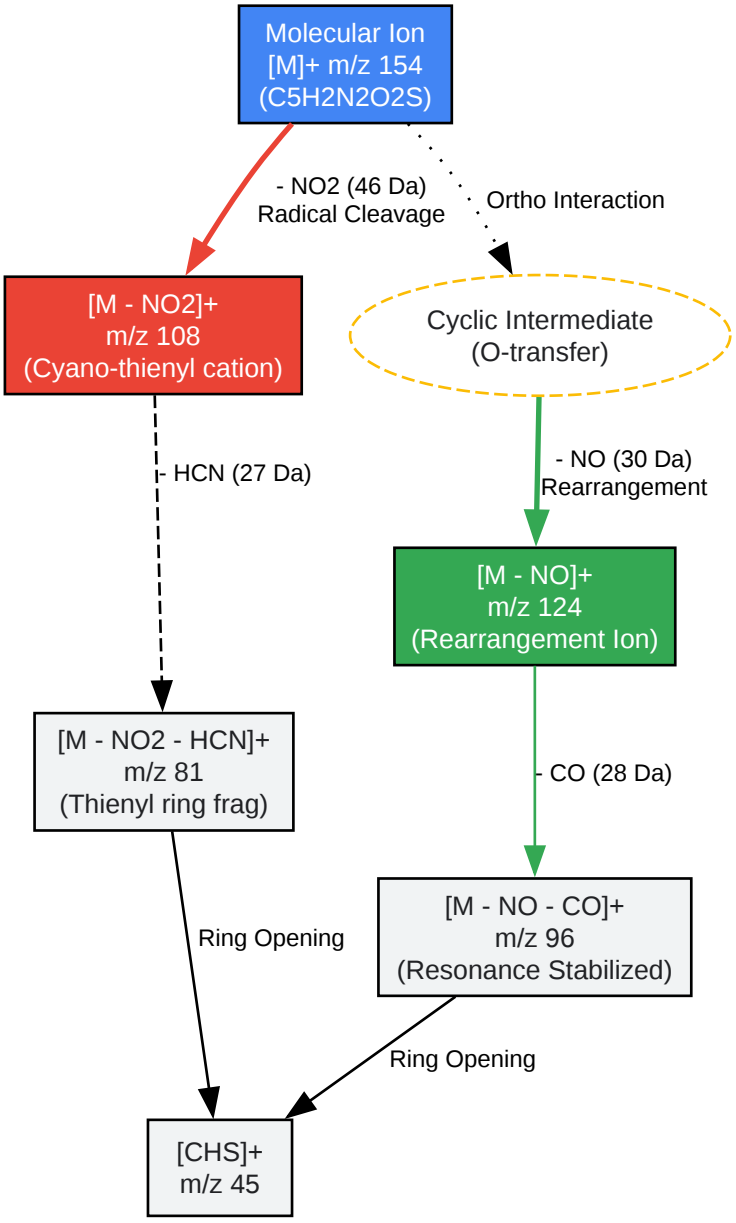

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Figure 1: Competing fragmentation pathways for 3-cyano-2-nitrothiophene. The green path (Right) represents the diagnostic ortho-effect rearrangement.

Comparative Analysis: Isomer Differentiation

Distinguishing 3-cyano-2-nitrothiophene from its positional isomer, 3-cyano-4-nitrothiophene, is a common analytical challenge. The 3,4-isomer lacks the adjacent nitro-cyano motif, shutting down the oxygen transfer mechanism.

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Feature	3-Cyano-2-Nitrothiophene **(Ortho)**	3-Cyano-4-Nitrothiophene **(Meta-like)**
Dominant Pathway	Mixed: Radical Cleavage + Rearrangement	Radical Cleavage Only
Diagnostic Ion	124 ( )	Negligible / Absent
Secondary Ion	96 ( )	Negligible / Absent
Base Peak	Often 108 or 124 (variable energy)	Almost exclusively 108 ( )
Mechanism	Intramolecular Redox (O-transfer)	Simple Bond Homolysis

Analytical Insight: If your mass spectrum shows a significant peak at

124, you can confidently assign the structure as the 2-nitro isomer. If

124 is absent and the spectrum is dominated solely by

108, the sample is likely the 4-nitro isomer.

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